theoretical yield calculation for 2-Chlorocyclohexanol synthesis

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Compound of Interest	
Compound Name:	2-Chlorocyclohexanol
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An In-depth Technical Guide to Theoretical Yield Calculation for the Synthesis of **2-Chlorocyclohexanol**

This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the synthesis of **2-chlorocyclohexanol** and the precise calculation of its theoretical yield. The document outlines the underlying chemical reaction, a detailed experimental protocol, and a step-by-step methodology for determining the maximum possible product from a given set of reactants.

Reaction Overview

The synthesis of **2-chlorocyclohexanol** is typically achieved through an electrophilic addition reaction. Cyclohexene, the starting material, reacts with hypochlorous acid (HOCl).[1][2] In this reaction, the electron-rich double bond of the cyclohexene molecule attacks the partially positive chlorine atom of HOCl. This is followed by a nucleophilic attack by water, leading to the formation of the chlorohydrin, **2-chlorocyclohexanol**.[2]

The balanced chemical equation for this reaction is:

$C_6H_{10} + HOCl \rightarrow C_6H_{11}ClO$

(Cyclohexene + Hypochlorous Acid → **2-Chlorocyclohexanol**)

Experimental Protocol

The following protocol is based on established procedures for the synthesis of **2-chlorocyclohexanol** from cyclohexene and a prepared hypochlorous acid solution.[1]

Materials:

- Cyclohexene

- Hypochlorous acid (HOCl) solution (typically 3.5-4%)

- Sodium chloride (NaCl)

- Diethyl ether

- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

- Large round-bottomed flask with a mechanical stirrer

- Separatory funnel

- Steam distillation apparatus

- Standard laboratory glassware

Procedure:

- Reaction Setup: In a 5-liter round-bottomed flask equipped with a mechanical stirrer, place 123 g (1.5 moles) of cyclohexene.[1]

- Addition of Reactant: Cool the flask and slowly add a pre-calculated amount of a chilled hypochlorous acid solution in portions. The temperature of the reaction mixture should be maintained between 15°C and 20°C.[1]

- Monitoring the Reaction: Stir the mixture vigorously. After each addition, check for the presence of excess hypochlorous acid using a potassium iodide-starch test. The reaction is complete when a slight excess of hypochlorous acid persists.[1]

- Work-up and Isolation: Once the reaction is complete, saturate the aqueous solution with sodium chloride to reduce the solubility of the organic product.[1]

- Steam Distillation: Perform a steam distillation to separate the **2-chlorocyclohexanol** from the reaction mixture. Collect approximately 2 liters of distillate.[1]

- Extraction: Saturate the distillate with sodium chloride and separate the oily layer of **2-chlorocyclohexanol**. Extract the remaining aqueous layer once with approximately 250 mL of ether to recover any dissolved product.[1]

- Drying and Purification: Combine the oily product layer with the ether extract and dry the solution over anhydrous sodium sulfate.[1] Remove the ether via distillation to yield the crude **2-chlorocyclohexanol**. Further purification can be achieved by vacuum distillation.

Theoretical Yield Calculation

The theoretical yield is the maximum quantity of a product that can be formed from a given amount of reactants, assuming 100% reaction efficiency.[3] The calculation involves identifying the limiting reagent, which is the reactant that is completely consumed first in a chemical reaction.[4][5]

Step 1: Determine the Moles of Each Reactant

Calculate the number of moles for each reactant using their mass or volume and molar mass/density.

- Moles of Cyclohexene (C_6H_{10}):

  - Moles = Mass / Molar Mass[6]

  - Using the experimental protocol: 123 g of cyclohexene.

  - Moles of C_6H_{10} = 123 g / 82.14 g/mol = 1.497 moles.

- Moles of Hypochlorous Acid (HOCl):

  - This requires knowing the volume and concentration of the HOCl solution. For this example, let's assume 1200 mL of a 4.0% HOCl solution is used (density ≈ 1.0 g/mL).

- Mass of solution = 1200 mL * 1.0 g/mL = 1200 g.

- Mass of HOCl = 1200 g * 0.040 = 48.0 g.

- Moles of HOCl = 48.0 g / 52.46 g/mol = 0.915 moles.

Step 2: Identify the Limiting Reagent

Compare the mole ratio of the reactants to the stoichiometric ratio from the balanced equation (1:1).

- Moles of Cyclohexene = 1.497 mol

- Moles of Hypochlorous Acid = 0.915 mol

Since the reaction proceeds in a 1:1 ratio, the reactant with the fewer number of moles will be consumed first. In this case, hypochlorous acid (0.915 mol) is the limiting reagent, and cyclohexene is the excess reagent.[4][7]

Step 3: Calculate Moles of Product

The number of moles of product formed is determined by the number of moles of the limiting reagent, based on the reaction stoichiometry.

- Since the stoichiometric ratio between HOCl and $C_6H_{11}ClO$ is 1:1, the moles of **2-chlorocyclohexanol** produced will equal the moles of HOCl consumed.

- Moles of $C_6H_{11}ClO$ = 0.915 moles.

Step 4: Calculate Theoretical Yield in Grams

Convert the moles of the product to mass using its molar mass.

- Theoretical Yield = Moles of Product * Molar Mass of Product

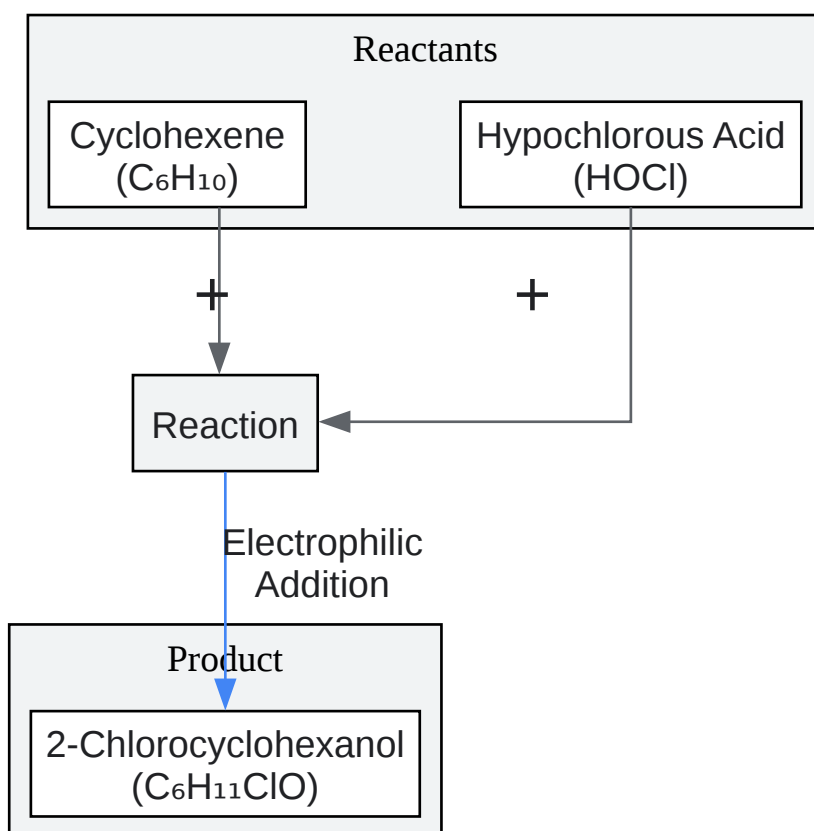- Theoretical Yield of $C_6H_{11}ClO$ = 0.915 mol * 134.62 g/mol = 123.17 grams.

Data Summary

The quantitative data used for the theoretical yield calculation are summarized in the table below.

Compound	Chemical Formula	Molar Mass (g/mol)	Quantity Used	Moles (mol)	Role
Cyclohexene	C_6H_{10}	82.14	123 g	1.497	Excess Reagent
Hypochlorous Acid	HOCl	52.46	48.0 g	0.915	Limiting Reagent
2-Chlorocyclohexanol	$C_6H_{11}ClO$	134.62	123.17 g	0.915	Product (Theoretical Yield)

Visualizations

Reaction Pathway Diagram

Reactants

Cyclohexene
(C_6H_{10})

Hypochlorous Acid
(HOCl)

+ +

Reaction

Electrophilic
Addition

Product

2-Chlorocyclohexanol
($C_6H_{11}ClO$)

Caption: Reaction pathway for **2-chlorocyclohexanol** synthesis.

Theoretical Yield Calculation Workflow

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┌─────────────────────────────┐
│          Start:             │
│   Mass/Volume of Reactants  │
│     (Cyclohexene, HOCl)     │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│ Calculate Moles of Each     │
│ Reactant                    │
│ (moles = mass / molar mass) │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│  Identify Limiting Reagent  │
│ (Compare mole ratios to     │
│  stoichiometry)             │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│  Calculate Moles of Product │
│  (Based on limiting reagent)│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│ Calculate Theoretical Yield │
│ (grams)                     │
│ (Yield = moles × molar mass)│
└─────────────────────────────┘
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Caption: Workflow for calculating theoretical yield.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. homework.study.com [homework.study.com]
- 3. chem.libretexts.org [chem.libretexts.org]

- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. omnicalculator.com [omnicalculator.com]
- 7. Khan Academy [khanacademy.org]
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